

An In-depth Technical Guide to 2',5'-Dimethoxyacetanilide: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: *N*-(2,5-Dimethoxyphenyl)acetamide

CAS No.: 3467-59-2

Cat. No.: B1581567

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of pharmaceutical research and fine chemical synthesis, a profound understanding of key intermediates is paramount. 2',5'-Dimethoxyacetanilide, a derivative of aniline, represents a significant building block in the synthesis of a variety of more complex molecules. This guide, intended for the discerning researcher and drug development professional, provides a comprehensive technical overview of its chemical structure, synthesis, purification, and detailed spectral characterization. Moving beyond a simple recitation of facts, this document elucidates the causal relationships behind the experimental protocols and provides the authoritative grounding necessary for confident application in a laboratory setting.

Molecular Overview and Physicochemical Properties

2',5'-Dimethoxyacetanilide, also known as **N-(2,5-dimethoxyphenyl)acetamide**, is a crystalline solid at room temperature. The presence of the methoxy and acetamido groups on the benzene

ring dictates its polarity and reactivity, making it a versatile intermediate in organic synthesis.

Table 1: Physicochemical Properties of 2',5'-Dimethoxyacetanilide

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1] [2]
Molecular Weight	195.22 g/mol	[1] [2]
Appearance	White to gray to brown powder/flakes	[1]
Melting Point	91 °C	[1]
Solubility	Soluble in Methanol	[1]
CAS Number	3467-59-2	[1]

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H2 [label="H", pos="-2.1,-1.2!"];
H3 [label="H", pos="0,-2.4!"];
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// Benzene Ring Edges (double bonds implied)
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;

// Substituent Edges
C1 -- N;
N -- H_N;
N -- C_acetyl;
C_acetyl -- O_acetyl [style=double];
C_acetyl -- CH3_acetyl;

C2 -- O1;
O1 -- CH3_01;
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```
C5 -- O2;  
O2 -- CH3_O2;
```

```
C3 -- H2;  
C4 -- H3;  
C6 -- H5;
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Caption: Molecular structure of 2',5'-Dimethoxyacetanilide.

Synthesis of 2',5'-Dimethoxyacetanilide via Acetylation

The most common and efficient laboratory-scale synthesis of 2',5'-Dimethoxyacetanilide involves the N-acetylation of 2,5-dimethoxyaniline using acetic anhydride. This reaction is a classic example of nucleophilic acyl substitution.

Underlying Principles and Mechanistic Rationale

The lone pair of electrons on the nitrogen atom of the amino group in 2,5-dimethoxyaniline acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of acetic anhydride. This addition step forms a tetrahedral intermediate. The subsequent collapse of this intermediate, with the departure of an acetate ion as a good leaving group, results in the formation of the amide bond. A base, such as sodium acetate, is often added to neutralize the acetic acid byproduct, driving the reaction to completion.



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Caption: Experimental workflow for the synthesis of 2',5'-Dimethoxyacetanilide.

Detailed Experimental Protocol

Safety Precaution: 2,5-Dimethoxyaniline is toxic if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure.[3][4] Always handle this reagent in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5] Acetic anhydride is corrosive and a lachrymator. Handle with care.

Reagents and Materials:

- 2,5-Dimethoxyaniline
- Acetic Anhydride
- Glacial Acetic Acid
- Sodium Acetate
- Ethanol
- Deionized Water
- Standard laboratory glassware (Erlenmeyer flasks, beakers, graduated cylinders)
- Stirring apparatus (magnetic stirrer and stir bar)
- Heating apparatus (hot plate)

- Ice bath
- Vacuum filtration apparatus (Büchner funnel, filter flask, vacuum source)

Procedure:

- **Dissolution of the Aniline:** In a suitable Erlenmeyer flask, dissolve a known quantity of 2,5-dimethoxyaniline in a minimal amount of glacial acetic acid with stirring. The acid serves as a solvent and also protonates the amine, increasing its solubility in the aqueous medium to be added later.
- **Acetylation Reaction:** While stirring the aniline solution, slowly add a slight molar excess (approximately 1.1 to 1.2 equivalents) of acetic anhydride. The reaction is typically exothermic, and the rate of addition should be controlled to maintain a moderate temperature.
- **Neutralization and Precipitation:** In a separate beaker, prepare a solution of sodium acetate in water. Add the sodium acetate solution to the reaction mixture. The acetate ion acts as a base to neutralize the acetic acid formed during the reaction, which shifts the equilibrium towards the product and causes the less soluble 2',5'-dimethoxyacetanilide to precipitate out of the solution.
[6]
- **Isolation of the Crude Product:** Cool the reaction mixture in an ice bath to maximize the precipitation of the product. Collect the crude solid by vacuum filtration, washing the crystals with cold deionized water to remove any remaining acetic acid and salts.

Purification by Recrystallization

Recrystallization is a critical step to obtain high-purity 2',5'-dimethoxyacetanilide, suitable for further synthetic applications or analytical characterization. The principle of recrystallization relies on the differential solubility of the compound and its impurities in a chosen solvent system at different temperatures.

Rationale for Solvent Selection

An ideal recrystallization solvent should dissolve the compound sparingly at room temperature but have high solubility at its boiling point. For 2',5'-dimethoxyacetanilide, a mixed solvent system of ethanol and water is often effective. The compound is soluble in hot ethanol, and the addition of water, a poorer solvent, decreases its solubility, inducing crystallization upon cooling.

Step-by-Step Recrystallization Protocol

- **Dissolution:** Place the crude 2',5'-dimethoxyacetanilide in an Erlenmeyer flask and add a minimal amount of hot ethanol to dissolve the solid completely. It is crucial to use the minimum amount of hot solvent to ensure a saturated solution upon cooling, which is necessary for good recovery.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot gravity filtration to remove them. This step should be done quickly to prevent premature crystallization in the funnel.
- **Inducing Crystallization:** To the hot, clear solution, add hot water dropwise until the solution becomes faintly cloudy, indicating the point of saturation. Then, add a few more drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- **Cooling and Crystal Growth:** Allow the flask to cool slowly to room temperature, undisturbed. Slow cooling promotes the formation of larger, purer crystals. Once the flask has reached room temperature, place it in an ice bath to maximize the yield of the crystallized product.
- **Isolation of Pure Crystals:** Collect the purified crystals by vacuum filtration, washing them with a small amount of a cold ethanol/water mixture to remove any adhering mother liquor containing dissolved impurities.
- **Drying:** Dry the crystals thoroughly to remove any residual solvent. This can be done by air drying on a watch glass or in a desiccator.

Spectroscopic Characterization

The unambiguous identification and confirmation of the structure of the synthesized 2',5'-dimethoxyacetanilide are achieved through a combination of spectroscopic techniques.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule.

Table 2: ¹H NMR Spectral Data for 2',5'-Dimethoxyacetanilide

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.0	Singlet	1H	N-H (Amide)
~7.8	Doublet	1H	Aromatic C-H
~6.8	Doublet of Doublets	1H	Aromatic C-H
~6.7	Doublet	1H	Aromatic C-H
3.85	Singlet	3H	-OCH ₃
3.78	Singlet	3H	-OCH ₃
2.18	Singlet	3H	-C(=O)CH ₃

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the spectrometer's field strength.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum reveals the number of chemically non-equivalent carbon atoms and their electronic environments.

Table 3: ¹³C NMR Spectral Data for 2',5'-Dimethoxyacetanilide

Chemical Shift (δ , ppm)	Assignment
~168.5	C=O (Amide)
~153.5	Aromatic C-OCH ₃
~142.5	Aromatic C-OCH ₃
~129.0	Aromatic C-N
~113.0	Aromatic C-H
~109.5	Aromatic C-H
~106.0	Aromatic C-H
56.0	-OCH ₃
55.5	-OCH ₃
24.0	-C(=O)CH ₃

Note: The exact chemical shifts can vary slightly depending on the solvent and the spectrometer's field strength.

Infrared (IR) Spectroscopy

The IR spectrum is used to identify the functional groups present in the molecule based on their characteristic vibrational frequencies.

Table 4: Key IR Absorption Bands for 2',5'-Dimethoxyacetanilide

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
~3300	Strong, Broad	N-H Stretch	Amide
~3000-2850	Medium	C-H Stretch	Aromatic and Aliphatic
~1660	Strong	C=O Stretch (Amide I)	Amide
~1540	Strong	N-H Bend (Amide II)	Amide
~1220 and ~1040	Strong	C-O Stretch	Aryl Ether

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in confirming its structure.

Expected Fragmentation Pattern:

- Molecular Ion (M^+): A peak at $m/z = 195$, corresponding to the molecular weight of the compound.^[7]
- Major Fragments:
 - Loss of the acetyl group ($-COCH_3$) to give a fragment at $m/z = 152$.
 - Cleavage of the methoxy groups ($-OCH_3$) leading to fragments at $m/z = 164$ and $m/z = 136$.
 - A base peak is often observed at $m/z = 138$.^[7]

Applications in Research and Drug Development

2',5'-Dimethoxyacetanilide serves as a valuable precursor in the synthesis of various target molecules in medicinal chemistry and materials science. The presence of the two methoxy groups and the acetamido group at specific positions on the aromatic ring allows for regioselective modifications and the introduction of further functionalities. Its derivatives have been explored for a range of biological activities, and it continues to be a key starting material in the development of novel compounds.

Conclusion

This technical guide has provided a detailed overview of the synthesis, purification, and comprehensive spectroscopic characterization of 2',5'-dimethoxyacetanilide. By understanding the underlying principles of the synthetic and purification methods, and by being able to confidently interpret its spectral data, researchers and drug development professionals can effectively utilize this important chemical intermediate in their endeavors to create novel and impactful molecules.

References

- PubChem. (n.d.). **N-(2,5-Dimethoxyphenyl)acetamide**. National Center for Biotechnology Information.

- ChemicalBook. (2025). 2,5-Dimethoxyaniline - Safety Data Sheet.
- ChemicalBook. (n.d.). 2',5'-DIMETHOXYACETANILIDE CAS#: 3467-59-2.
- Spectral Database for Organic Compounds (SDBS). (n.d.). **N-(2,5-dimethoxyphenyl)acetamide**. National Institute of Advanced Industrial Science and Technology (AIST).
- PubChem. (n.d.). 2,5-Dimethoxyaniline. National Center for Biotechnology Information.
- CymitQuimica. (2022). 2,5-Dimethoxyaniline Safety Data Sheet.
- Syntheses of Medicinal Compounds. (2017). Syntheses of Medicinal Compounds.
- A Convenient Laboratory Preparation of Acetanilide. (2022). Resonance, 27(3), 455-459.
- University of Rochester. (n.d.). Recrystallization. Department of Chemistry.
- LibreTexts. (2021). 1: Acetylation of Aniline (Experiment). Chemistry LibreTexts.
- Aithor. (2024). Preparation and Recrystallization of Acetanilide Essay.
- Spectral Database for Organic Compounds (SDBS). (n.d.). Welcome to Spectral Database for Organic Compounds, SDBS. National Institute of Advanced Industrial Science and Technology (AIST).
- Global Substance Registration System. (n.d.). **N-(2,5-DIMETHOXYPHENYL)ACETAMIDE**.

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Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. sdb.db.aist.go.jp [sdb.db.aist.go.jp]
- 3. PubChemLite - N-(2,5-dimethoxyphenyl)acetamide (C10H13NO3) [pubchemlite.lcsb.uni.lu]
- 4. spectrabase.com [spectrabase.com]
- 5. N-(2,5-Dimethoxyphenyl)acetamide | C10H13NO3 | CID 77015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Benzaldehyde, 2,5-dimethoxy- [webbook.nist.gov]
- 7. sdb.db.aist.go.jp [sdb.db.aist.go.jp]
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